

ONO-4817: A Technical Guide for Researchers

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Compound of Interest

Compound Name: ONO-4817

Cat. No.: B1662953

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An In-depth Overview of the Chemical Structure, Properties, and Biological Activity of the Matrix Metalloproteinase Inhibitor **ONO-4817**

Introduction

ONO-4817 is a potent, broad-spectrum inhibitor of matrix metalloproteinases (MMPs), a family of zinc-dependent endopeptidases involved in the degradation of extracellular matrix (ECM) components.[1][2] Overexpression or over-activation of MMPs is implicated in a variety of pathological processes, including tumor invasion and metastasis, angiogenesis, and inflammation.[1] **ONO-4817** has been investigated in numerous preclinical studies for its therapeutic potential in conditions such as cancer, arthritis, and inflammatory diseases. This technical guide provides a comprehensive overview of the chemical structure, physicochemical and biological properties, and mechanism of action of **ONO-4817**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

ONO-4817 is a synthetic, orally active hydroxamate-based inhibitor of MMPs.

Chemical Structure:

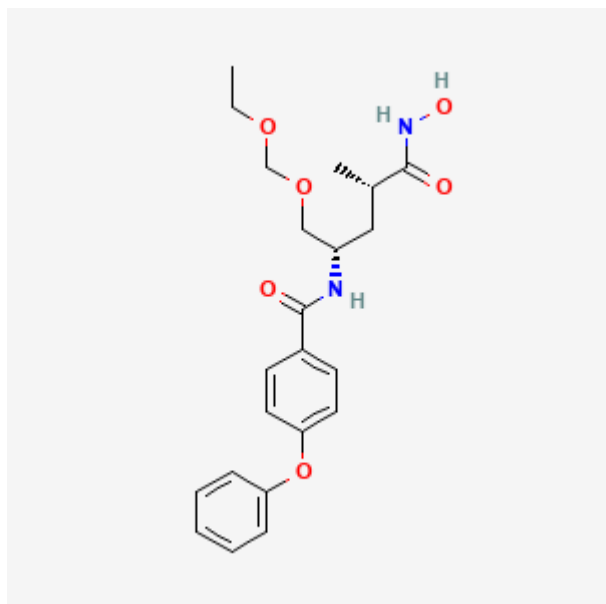


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Table 1: Chemical and Physicochemical Properties of **ONO-4817**

Property	Value	Source
IUPAC Name	N-[(2S,4S)-1-(ethoxymethoxy)-5-(hydroxyamino)-4-methyl-5-oxopentan-2-yl]-4-phenoxybenzamide	[3]
Synonyms	ONO 4817, MMP Inhibitor V	[3][4]
Molecular Formula	C22H28N2O6	[1][3][4][5]
Molecular Weight	416.47 g/mol	[1][3][5]
CAS Number	223472-31-9	[1][3][4]
Appearance	White to off-white solid	
Solubility	Soluble in DMSO (up to 125 mg/mL), Ethanol (up to 15 mg/mL), and DMF.	[4]
Computed XLogP3-AA	2.6	[3]
Hydrogen Bond Donor Count	3	[3]
Hydrogen Bond Acceptor Count	6	[3]

Note: Experimental data for aqueous solubility, pKa, and logP are not publicly available.

Biological Activity and Mechanism of Action

ONO-4817 exhibits broad-spectrum inhibitory activity against several members of the matrix metalloproteinase family. Its mechanism of action is based on the hydroxamate group, which chelates the zinc ion in the active site of MMPs, thereby blocking their enzymatic activity.

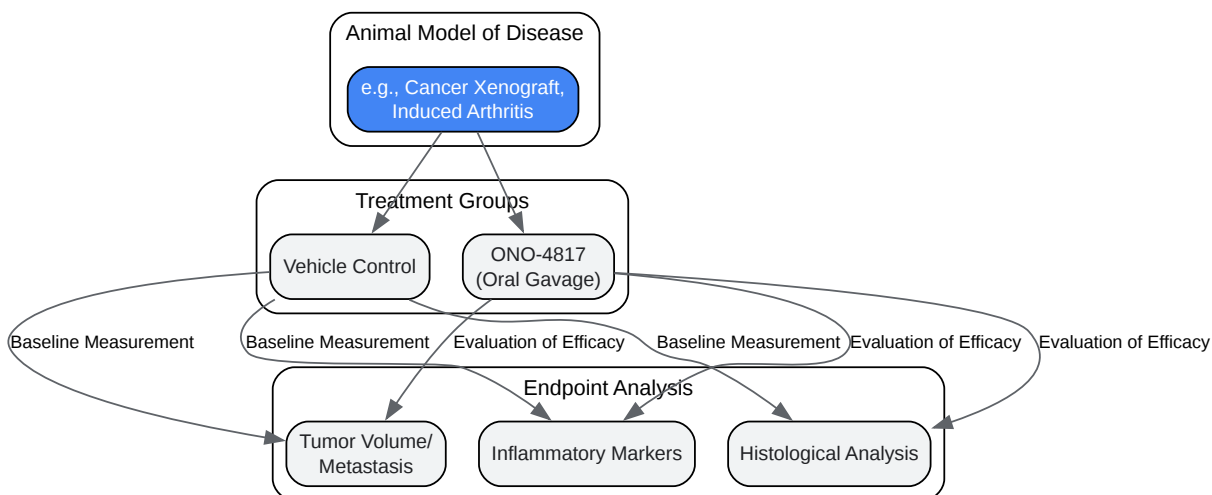
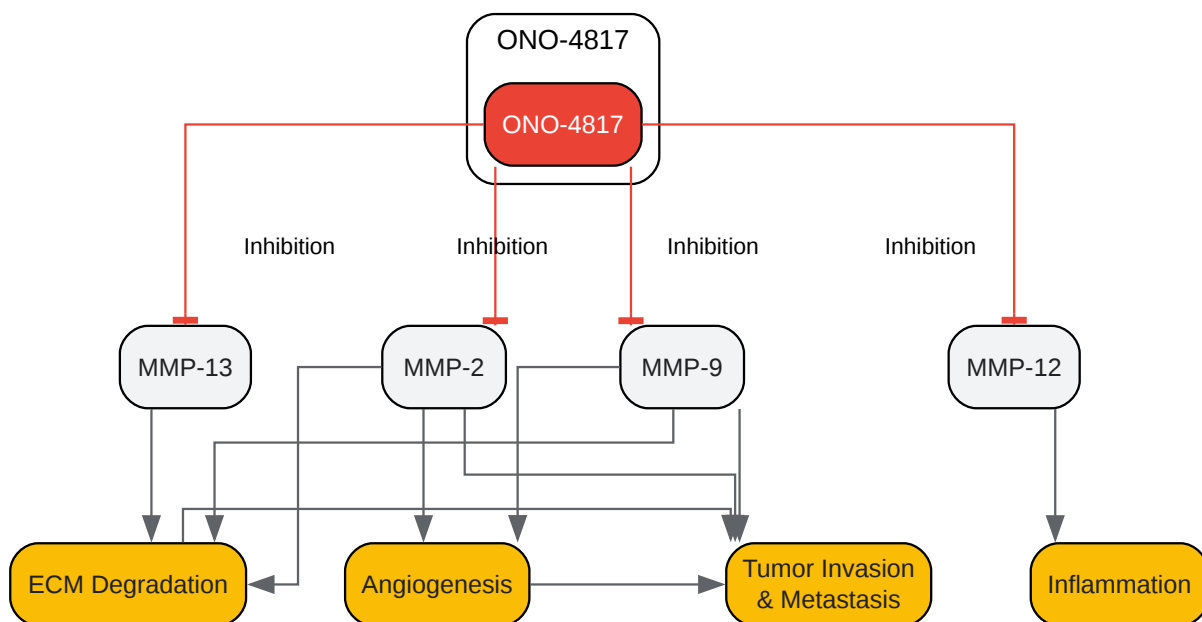
Table 2: In Vitro Inhibitory Activity of **ONO-4817** against various MMPs

MMP Target	Ki (nM)	IC50 (nM)	Source
MMP-1 (Collagenase-1)	-	1600	[1]
MMP-2 (Gelatinase-A)	0.73	0.5 (human)	[1]
MMP-3 (Stromelysin-1)	42	26	[1]
MMP-7 (Matrilysin)	2500	-	[1]
MMP-8 (Collagenase-2)	1.1	-	[1]
MMP-9 (Gelatinase-B)	2.1	0.8 (human)	[1]
MMP-12 (Macrophage elastase)	0.45	-	[1]
MMP-13 (Collagenase-3)	1.1	-	[1]

ONO-4817 displays high potency against MMP-2, MMP-9, MMP-12, and MMP-13, which are critically involved in cancer progression and inflammation. It shows lower potency against MMP-1 and MMP-7. The compound has been reported to have no activity against other proteases at concentrations up to 100 μ M.[\[1\]](#)

Signaling Pathways and Biological Effects

By inhibiting MMPs, **ONO-4817** can modulate various signaling pathways and cellular processes that are dependent on MMP activity.



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References

- 1. benthamdirect.com [benthamdirect.com]
- 2. Clinical pharmacokinetics, pharmacodynamics and metabolism of the novel matrix metalloproteinase inhibitor ABT-518 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. The Rebirth of Matrix Metalloproteinase Inhibitors: Moving Beyond the Dogma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. research.mpu.edu.mo [research.mpu.edu.mo]
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